

Safeguarding Researchers: A Guide to Handling Pirtobrutinib

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Compound of Interest

Compound Name: Pirtobrutinib

Cat. No.: B8146385

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This document provides essential safety and logistical information for laboratory professionals working with **Pirtobrutinib**, a potent Bruton's tyrosine kinase (BTK) inhibitor. Adherence to these guidelines is critical to ensure personnel safety and prevent environmental contamination. As **Pirtobrutinib** is classified as a hazardous substance with potential reproductive and organ toxicity, it must be handled with appropriate precautions.^{[1][2]}

Hazard Identification and Risk Assessment

Pirtobrutinib is identified as a hazardous chemical that may cause damage to fertility or an unborn child and may cause organ damage through prolonged or repeated exposure.^{[1][2]} It is also toxic to aquatic life with long-lasting effects.^[1] Before commencing any work, a thorough risk assessment should be conducted to identify potential hazards and implement appropriate control measures.

Personal Protective Equipment (PPE)

The selection and correct use of Personal Protective Equipment (PPE) are paramount to minimize exposure risk. The following table outlines the minimum required PPE for handling **Pirtobrutinib** in various laboratory settings.

Operation	Engineering Control	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Certified Chemical Fume Hood or Glovebox/Isolator	- Respiratory Protection: Full-face respirator with P100 (or equivalent) cartridges or a Powered Air-Purifying Respirator (PAPR) is recommended, especially for larger quantities or where aerosolization is possible. - Hand Protection: Double nitrile gloves. - Body Protection: Disposable, solid-front lab coat with tight cuffs. - Eye Protection: Chemical splash goggles. - Other: Shoe covers.
Solution Preparation and Handling	Certified Chemical Fume Hood	- Hand Protection: Nitrile gloves. - Body Protection: Standard lab coat. - Eye Protection: Safety glasses with side shields.
In-vitro / In-vivo Dosing	Biosafety Cabinet (for cell-based assays) or Ventilated Cage Changing Station (for animal studies)	- Hand Protection: Nitrile gloves. - Body Protection: Lab coat. - Eye Protection: Safety glasses or face shield.

Note: Always inspect gloves prior to use and wash hands thoroughly after handling.

Experimental Protocols: Safe Handling Procedures

A systematic approach is crucial for safely working with **Pirtobrutinib**. The following workflow outlines key procedural steps.

1. Weighing and Aliquoting Solid **Pirtobrutinib**:

- Ensure all operations are performed within a certified chemical fume hood or a glovebox to minimize inhalation exposure.[3]
- Wear all required PPE as specified in the table above.
- Use dedicated spatulas and weigh boats.
- Handle the compound gently to avoid creating dust.
- Close the primary container tightly immediately after use.
- Clean all equipment used for weighing with an appropriate solvent (e.g., 70% ethanol), collecting the rinsate as hazardous waste.[3]

2. Solution Preparation:

- Prepare solutions in a certified chemical fume hood.
- Add the solvent to the solid **Pirtobrutinib** slowly to avoid splashing.
- Ensure the container is securely capped.

3. Spill Management:

- In case of a spill, do not sweep the dry powder.
- If a vacuum with a HEPA filter is available, use it to collect the spilled material.[2]
- If a vacuum is not available, lightly mist the material with water to prevent it from becoming airborne, and then remove it by mopping or wet wiping.[2]
- Decontaminate the area by wiping surfaces with a solvent known to dissolve the compound (e.g., DMSO, ethanol), followed by a soap and water wash.
- Collect all cleaning materials as hazardous waste.[3]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.[2]
Skin Contact	Immediately wash the affected area with plenty of water for at least 15 minutes. Remove contaminated clothing. If irritation develops, seek medical attention.[2]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Immediately give large quantities of water to drink. Never give anything by mouth to an unconscious person. Call a physician immediately.[2]

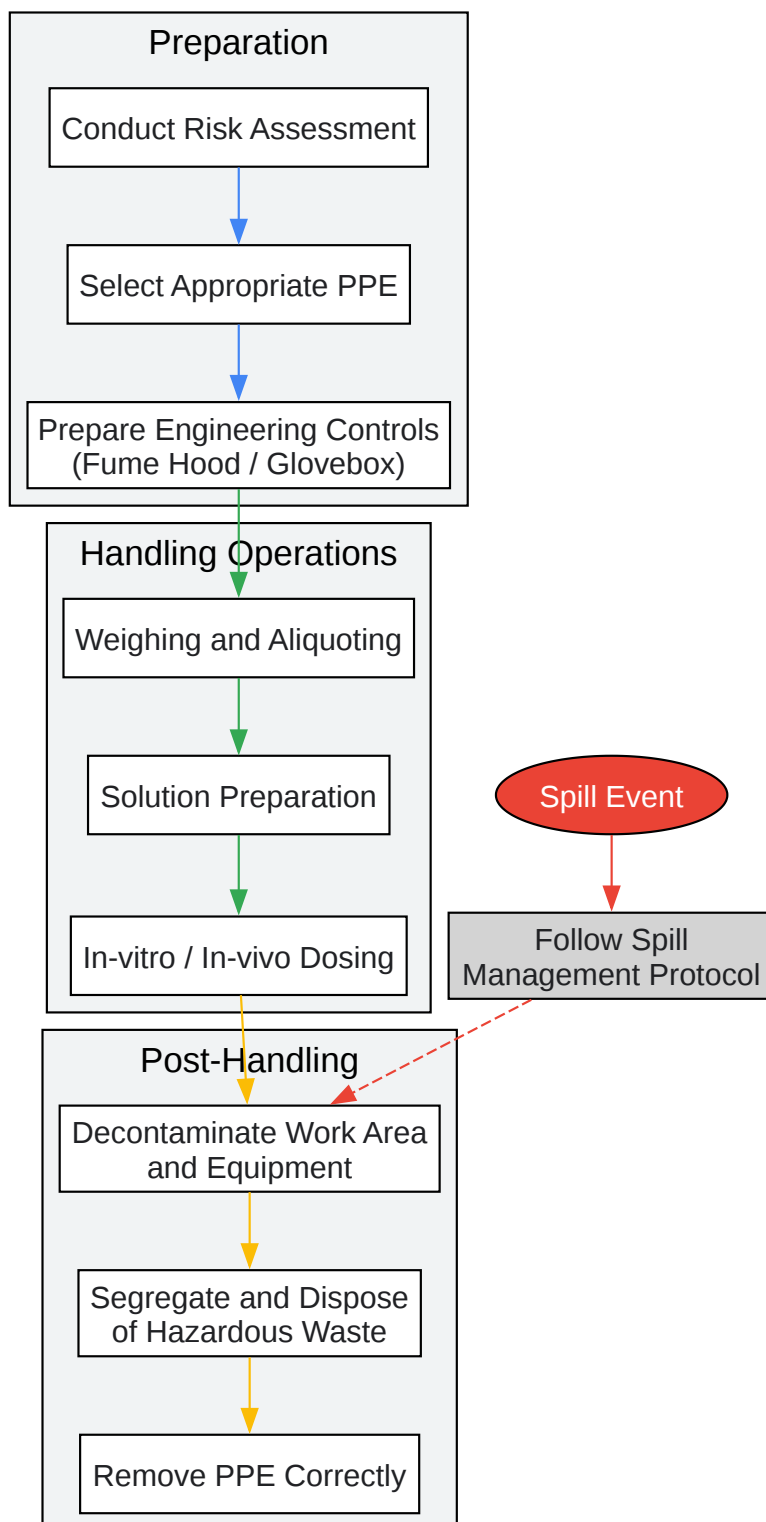
Disposal Plan

All waste contaminated with **Pirtobrutinib** must be treated as hazardous waste and disposed of in accordance with local, regional, and national regulations.[2]

- Contaminated Labware (pipette tips, tubes, etc.): Collect in a dedicated, lined hazardous waste container within the fume hood. Seal the container when full.[3]
- Liquid Waste (solutions, rinsates): Collect in a sealed, properly labeled hazardous waste container. Do not pour down the drain.[3]
- Contaminated PPE: Dispose of disposable gloves, lab coats, and other contaminated items in a sealed bag and place them in the hazardous waste stream.[3]
- Excess **Pirtobrutinib**: Offer to a licensed hazardous material disposal company.[4]

Workflow for Safe Handling of Pirtobrutinib

Workflow for Safe Handling of Pirtobrutinib



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Caption: Workflow for the safe handling of **Pirtobrutinib**.

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